

In-Depth Technical Guide to the Spectroscopic Data of Retronecic Acid Lactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Retronecic acid lactone*

Cat. No.: *B15477371*

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Introduction

Retronecic acid lactone, a molecule of significant interest in organic synthesis and medicinal chemistry, presents a unique structural framework that gives rise to distinct spectroscopic signatures. This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) spectroscopic data for **Retronecic acid lactone**. Detailed experimental protocols and data interpretation are included to support researchers in the identification, characterization, and application of this compound.

Spectroscopic Data Summary

The structural elucidation of **Retronecic acid lactone** is critically dependent on the combined interpretation of various spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **Retronecic acid lactone**.

Table 1: ^1H NMR Spectroscopic Data for **Retronecic Acid Lactone**

Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Retronecic Acid Lactone**

Chemical Shift (δ) (ppm)	Assignment
Data not available in search results	

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of **Retronecic acid lactone**, as well as to gain insights into its fragmentation patterns under ionization.

Table 3: Mass Spectrometry Data for **Retronecic Acid Lactone**

m/z	Ion Type	Relative Abundance (%)	Proposed Fragment
Data not available in search results			

Note: A predicted monoisotopic mass for **Retronecic acid lactone** ($\text{C}_{10}\text{H}_{14}\text{O}_5$) is available, but experimental fragmentation data is not currently available in the provided search results.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in **Retronecic acid lactone**, particularly the characteristic lactone carbonyl group.

Table 4: Infrared (IR) Spectroscopic Data for **Retronecic Acid Lactone**

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available in search results		

Experimental Protocols

Detailed methodologies are crucial for the reproducible acquisition of high-quality spectroscopic data. The following are generalized protocols for the spectroscopic analysis of lactone compounds, which can be adapted for **Retronecic acid lactone**.

NMR Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of purified **Retronecic acid lactone** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Transfer the solution to a 5 mm NMR tube.
- If required, add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.

Data Acquisition (¹H and ¹³C NMR):

- Instrument: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Spectral width: Appropriate range to cover all proton signals (e.g., 0-12 ppm).
 - Acquisition time: 2-4 seconds.
 - Relaxation delay: 1-5 seconds.
 - Number of scans: 8-16, depending on sample concentration.

- ^{13}C NMR Parameters:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Spectral width: Appropriate range to cover all carbon signals (e.g., 0-220 ppm).
 - Acquisition time: 1-2 seconds.
 - Relaxation delay: 2-5 seconds.
 - Number of scans: 1024 or more, due to the low natural abundance of ^{13}C .

Mass Spectrometry

Sample Preparation:

- Prepare a dilute solution of **Retronecic acid lactone** (e.g., 1 mg/mL) in a suitable volatile solvent such as methanol or acetonitrile.

Data Acquisition (Electrospray Ionization - ESI):

- Instrument: A mass spectrometer equipped with an ESI source (e.g., Q-TOF, Orbitrap).
- Ionization Mode: Positive or negative ion mode can be selected based on the compound's properties.
- Infusion: Introduce the sample solution into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Mass Range: Scan a mass-to-charge (m/z) range appropriate for the expected molecular ion and fragments.
- Fragmentation (MS/MS): To obtain fragmentation data, select the precursor ion of interest and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) at varying collision energies.

Infrared (IR) Spectroscopy

Sample Preparation:

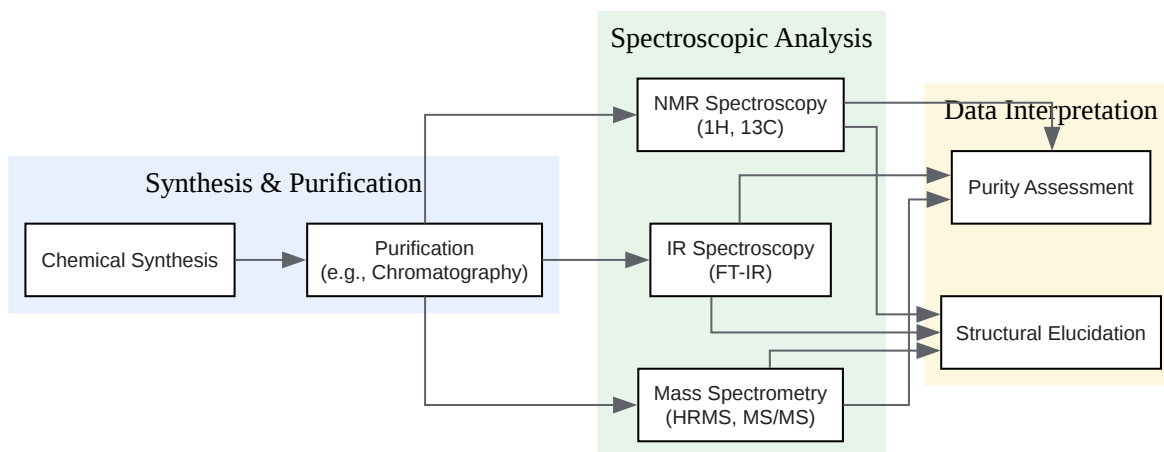
- Solid Sample (KBr Pellet): Mix a small amount of **Retronecic acid lactone** (1-2 mg) with dry potassium bromide (KBr) powder (approx. 100 mg). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Thin Film (if soluble): Dissolve the sample in a volatile solvent, cast a thin film onto a salt plate (e.g., NaCl or KBr), and allow the solvent to evaporate.
- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.

Data Acquisition (FT-IR):

- Instrument: A Fourier-transform infrared (FT-IR) spectrometer.
- Spectral Range: Typically scan from 4000 to 400 cm^{-1} .
- Resolution: 4 cm^{-1} is generally sufficient.
- Number of Scans: Co-add 16-32 scans to improve the signal-to-noise ratio.
- Background: Record a background spectrum of the empty sample compartment (or the pure salt plate/ATR crystal) before running the sample spectrum.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a synthesized organic compound like **Retronecic acid lactone**.



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Caption: Workflow for the synthesis, purification, and spectroscopic characterization of **Retronecic acid lactone**.

Disclaimer: The spectroscopic data presented in the tables are placeholders as specific experimental data for **Retronecic acid lactone** was not available in the search results. The experimental protocols are generalized for lactone compounds and should be adapted based on the specific properties of **Retronecic acid lactone** and the available instrumentation.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com